

# Bismuthiol I: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: 1,3,4-Thiadiazole-2,5-dithiol

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An In-depth Review of the Chemical Properties, Synthesis, and Applications of **1,3,4-Thiadiazole-2,5-dithiol**

## Abstract

Bismuthiol I, chemically known as **1,3,4-Thiadiazole-2,5-dithiol**, is a versatile heterocyclic organic compound with significant potential in various scientific and industrial fields. This technical guide provides a detailed overview of its chemical formula, molecular weight, synthesis protocols, and key applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. The document summarizes critical quantitative data in structured tables, presents detailed experimental methodologies, and includes visualizations of key processes and pathways to facilitate a comprehensive understanding of this compound.

## Chemical Properties and Identification

Bismuthiol I is an organosulfur compound characterized by a 1,3,4-thiadiazole ring substituted with two thiol groups. This structure imparts unique chemical properties, including its ability to act as a potent chelating agent and its involvement in various redox reactions.

Property	Value	Reference(s)
Chemical Formula	C <sub>2</sub> H <sub>2</sub> N <sub>2</sub> S <sub>3</sub>	[1][2][3][4][5]
Molecular Weight	150.25 g/mol	[1][2][3][4][5]
Synonyms	2,5-Dimercapto-1,3,4-thiadiazole, Bismuthiol, DMTD	[1][2]
CAS Number	1072-71-5	[1][2]
Appearance	Light yellow powder	[3]
Melting Point	162 °C (decomposes)	[2][3]
Solubility in Water	20 g/L (at 20 °C)	[2][5]

## Synthesis of Bismuthiol I

The synthesis of Bismuthiol I (2,5-dimercapto-1,3,4-thiadiazole) is primarily achieved through the reaction of hydrazine with carbon disulfide in a basic medium. Several protocols exist with slight variations in the base used, solvent, and reaction conditions.

## General Experimental Protocol for Synthesis

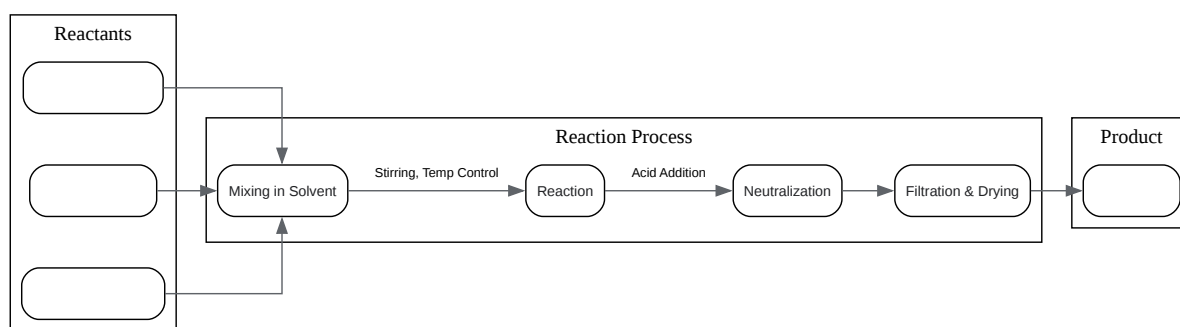
A common and efficient method for the laboratory-scale synthesis of Bismuthiol I is outlined below.

Materials:

- Hydrazine hydrate (N<sub>2</sub>H<sub>4</sub>·H<sub>2</sub>O)
- Carbon disulfide (CS<sub>2</sub>)
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethanol (optional, as solvent)
- Hydrochloric acid (HCl) or Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) for neutralization
- Inert gas (e.g., Nitrogen or Argon)

## Procedure:

- A solution of sodium hydroxide is prepared in water or ethanol and cooled.
- Hydrazine hydrate is added to the cooled basic solution under an inert atmosphere with continuous stirring.
- Carbon disulfide is then added dropwise to the reaction mixture. The molar ratio of hydrazine hydrate to carbon disulfide is typically in the range of 1:2.2 to 1:2.4.
- The reaction is allowed to proceed with stirring for a period of 1 to 10 hours at a temperature ranging from 20 to 100 °C.
- After the reaction is complete, the mixture is cooled, and the resulting salt of 2,5-dimercapto-1,3,4-thiadiazole is neutralized by the dropwise addition of an acid (e.g., 5-25% hydrochloric acid or 5-85% sulfuric acid) until a white or yellowish precipitate is formed.
- The precipitated Bismuthiol I is collected by filtration, washed with water, and dried.



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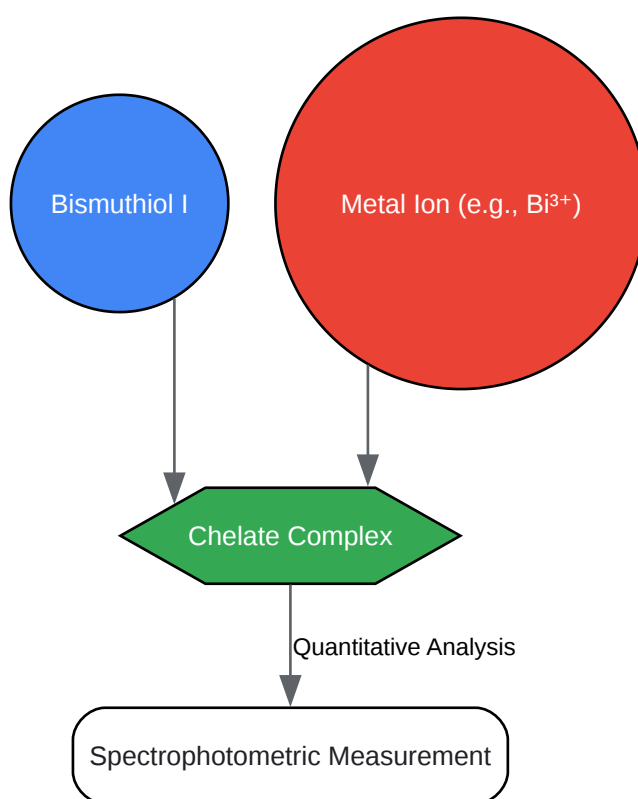
**Figure 1:** General workflow for the synthesis of Bismuthiol I.

## Applications in Research and Drug Development

Bismuthiol I and its derivatives exhibit a wide range of biological activities and are utilized in various analytical and industrial applications.

### Chelation Agent for Heavy Metal Determination

Bismuthiol I is a potent chelating agent that forms stable complexes with various metal ions. This property is exploited for the spectrophotometric determination of heavy metals. The formation of a colored complex allows for the quantitative analysis of metal ion concentrations in a sample.



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**Figure 2:** Mechanism of Bismuthiol I as a chelating agent.

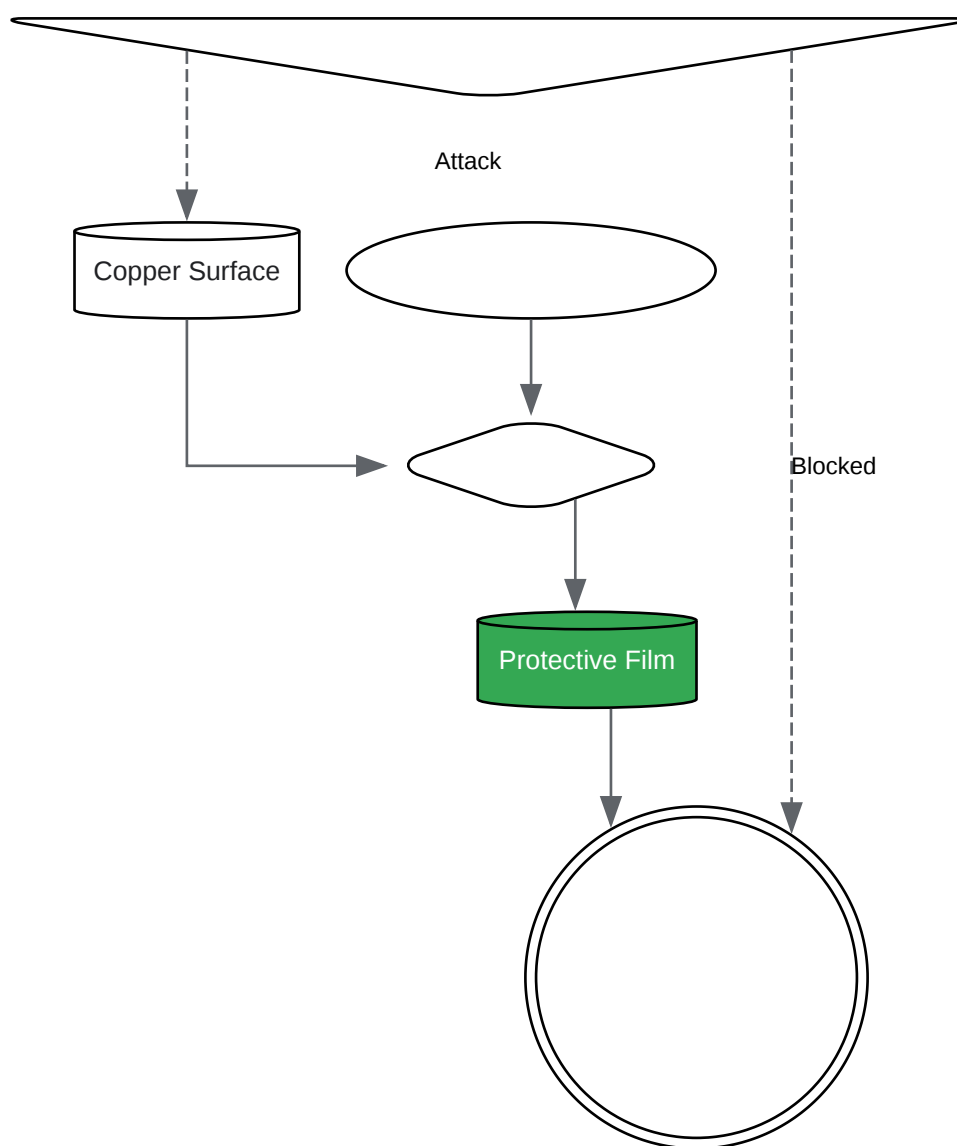
The general mechanism involves the deprotonation of the thiol groups in an appropriate pH environment, allowing the sulfur atoms to coordinate with the metal ion, forming a stable chelate ring structure. The resulting complex often exhibits a distinct color, which can be measured using a spectrophotometer to determine the concentration of the metal ion.

## Corrosion Inhibition

Bismuthiol I has been demonstrated to be an effective corrosion inhibitor, particularly for copper and its alloys in acidic media.<sup>[1][3]</sup> The mechanism of inhibition involves the chemical adsorption of Bismuthiol I molecules onto the metal surface.<sup>[1][3]</sup>

Experimental Protocol for Corrosion Inhibition Study (Potentiodynamic Polarization):

- **Electrode Preparation:** Copper specimens are polished, degreased with a suitable solvent (e.g., acetone), rinsed with distilled water, and dried.
- **Electrochemical Cell Setup:** A standard three-electrode cell is used, with the copper specimen as the working electrode, a platinum wire as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.
- **Corrosive Medium:** A solution of 0.5 M hydrochloric acid (HCl) is used as the corrosive medium.
- **Inhibitor Addition:** Different concentrations of Bismuthiol I are added to the corrosive medium.
- **Potentiodynamic Polarization Measurement:** The polarization curves are recorded by scanning the potential from a cathodic potential to an anodic potential at a specific scan rate (e.g., 1 mV/s).
- **Data Analysis:** The corrosion current density ( $i_{\text{corr}}$ ) is determined from the Tafel plots, and the inhibition efficiency (IE%) is calculated using the following equation: 
$$\text{IE\%} = [(i_{\text{corr}}(\text{blank}) - i_{\text{corr}}(\text{inhibitor})) / i_{\text{corr}}(\text{blank})] * 100$$



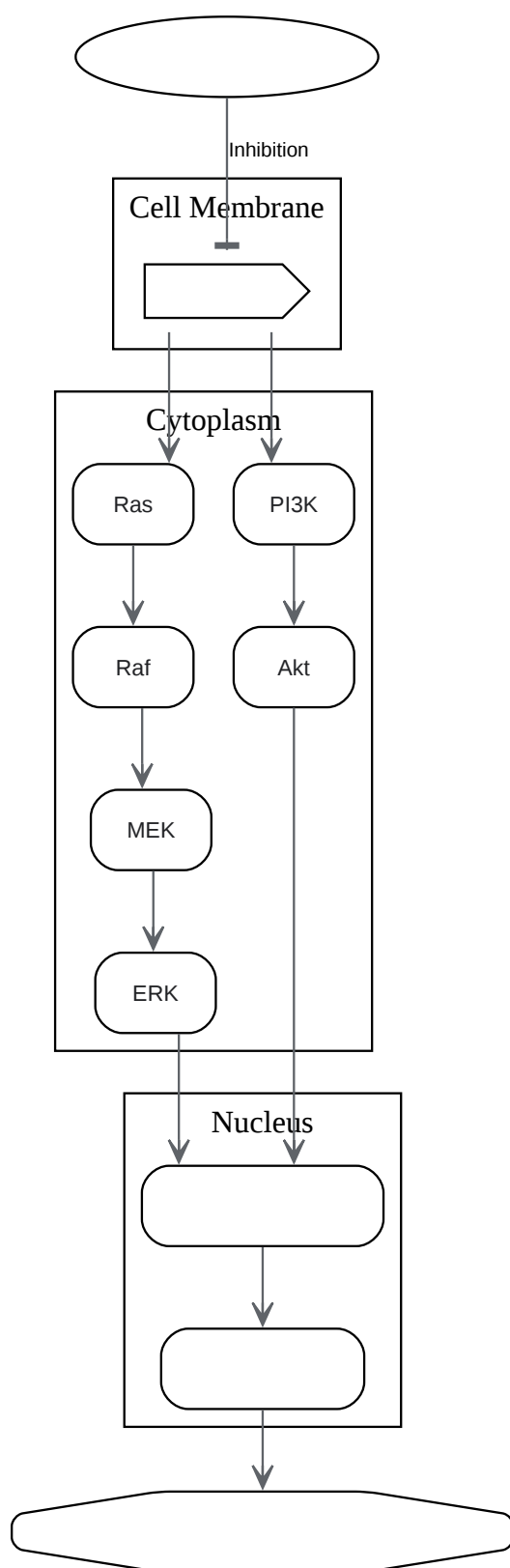
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**Figure 3:** Mechanism of corrosion inhibition by Bismuthiol I.

## Potential in Drug Development

Derivatives of 1,3,4-thiadiazole, the core structure of Bismuthiol I, have shown promising biological activities, including anticancer properties.[2] Research has indicated that these compounds can interfere with key signaling pathways involved in cancer cell proliferation and survival.

One study on 2,5-disubstituted 1,3,4-thiadiazole derivatives identified their potential to inhibit the phosphorylation of key receptor tyrosine kinases such as the Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2).<sup>[2]</sup> Inhibition of these receptors can disrupt downstream signaling cascades, including the PI3K/Akt and MAPK/ERK pathways, which are crucial for cell growth, proliferation, and survival.



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**Figure 4:** Potential signaling pathway inhibition by 1,3,4-thiadiazole derivatives.



## Conclusion

Bismuthiol I is a compound of significant interest due to its versatile chemical properties and wide range of applications. Its straightforward synthesis and potent chelating and corrosion-inhibiting properties make it a valuable tool in analytical chemistry and materials science. Furthermore, the biological activities exhibited by its derivatives highlight its potential as a scaffold for the development of new therapeutic agents. This technical guide provides a foundational understanding for researchers and drug development professionals to explore and harness the potential of Bismuthiol I in their respective fields.

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## References

- 1. scienceopen.com [scienceopen.com]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. scienceinfo.com [scienceinfo.com]
- 5. Chelation in Metal Intoxication - PMC [pmc.ncbi.nlm.nih.gov]
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